

Investigating the role of DS21360717 in LRRK2 biology

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Compound of Interest

Compound Name: **DS21360717**

Cat. No.: **B10815245**

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An in-depth investigation into the molecule **DS21360717** and its specific role in Leucine-rich repeat kinase 2 (LRRK2) biology cannot be provided at this time. A comprehensive search of publicly available scientific literature and databases did not yield any specific information or data related to a compound designated "**DS21360717**".

This suggests that "**DS21360717**" may be an internal compound code not yet disclosed in public research, a very recent discovery that has not been published, or a potential error in the designation.

While detailed information on **DS21360717** is unavailable, extensive research has been conducted on the biology of LRRK2, a key protein implicated in both familial and sporadic cases of Parkinson's disease.^{[1][2]} LRRK2 is a large, multi-domain protein with both kinase and GTPase enzymatic activities, and it is involved in a multitude of cellular processes.^{[3][4]}

General LRRK2 Biology and Signaling Pathways

LRRK2 has been shown to play a role in:

- Vesicle Trafficking: LRRK2 is implicated in the movement of vesicles within the cell, a crucial process for neuronal function.^{[4][5]}
- Autophagy: The protein is involved in the cellular "housekeeping" process of autophagy, which removes damaged components.^[5]

- **Mitochondrial Function:** LRRK2 activity has been linked to the health and function of mitochondria, the powerhouses of the cell.
- **Neuroinflammation:** LRRK2 is expressed in immune cells in the brain and is thought to play a role in inflammatory responses.[\[6\]](#)

Mutations in the LRRK2 gene, particularly the G2019S mutation, are the most common genetic cause of Parkinson's disease.[\[7\]](#)[\[8\]](#) These mutations often lead to an increase in the kinase activity of the LRRK2 protein, which is believed to contribute to the neurodegeneration seen in the disease.[\[3\]](#)[\[7\]](#)

The primary signaling pathway associated with LRRK2 involves its kinase activity, where it phosphorylates various substrate proteins. A key class of LRRK2 substrates are Rab GTPases, which are master regulators of intracellular membrane trafficking.[\[5\]](#)[\[9\]](#) By phosphorylating Rab proteins, LRRK2 can influence their function and impact downstream cellular processes.[\[9\]](#)

Potential Experimental Approaches for Investigating a Novel LRRK2 Modulator

Should information on **DS21360717** become available, researchers would likely employ a variety of experimental techniques to characterize its role in LRRK2 biology. These would include:

- **Biochemical Assays:** To determine if **DS21360717** directly binds to LRRK2 and modulates its kinase or GTPase activity.
- **Cell-Based Assays:** Using cell lines that express LRRK2 to assess the effect of the compound on LRRK2 phosphorylation, substrate phosphorylation (e.g., Rab proteins), and other cellular functions known to be regulated by LRRK2.[\[10\]](#)[\[11\]](#)[\[12\]](#)
- **In Vivo Studies:** Utilizing animal models of Parkinson's disease to investigate the therapeutic potential and mechanism of action of **DS21360717** in a living organism.[\[13\]](#)[\[14\]](#)

Without specific data on **DS21360717**, it is not possible to provide the requested quantitative data tables, detailed experimental protocols, or visualizations of its specific interactions and

effects. Further research and public disclosure of information regarding this molecule are necessary to conduct a thorough investigation of its role in LRRK2 biology.

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